

# 3,4,5-Trifluorophenylacetic acid physical properties

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## Compound of Interest

Compound Name: 3,4,5-Trifluorophenylacetic acid

Cat. No.: B1303385

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An In-depth Technical Guide to the Physical Properties of **3,4,5-Trifluorophenylacetic Acid**

This technical guide provides a comprehensive overview of the known physical and chemical properties of **3,4,5-Trifluorophenylacetic acid**, a fluorinated aromatic compound of interest to researchers in medicinal chemistry and materials science. The information is compiled for an audience of researchers, scientists, and professionals in drug development.

## Core Physical and Chemical Properties

**3,4,5-Trifluorophenylacetic acid** is an organic compound with the chemical formula  $C_8H_5F_3O_2$ .<sup>[1][2]</sup> It presents as a colorless or white crystalline solid.<sup>[1][2]</sup> Its fluorinated phenyl ring structure contributes to its unique chemical characteristics and reactivity.

## Data Summary

The fundamental physicochemical properties of **3,4,5-Trifluorophenylacetic acid** are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
CAS Number	209991-62-8	[2][3]
Molecular Formula	C8H5F3O2	[1][2]
Molecular Weight	190.12 g/mol	[2]
Appearance	Colorless or white crystal/solid	[1][2]
Melting Point	70-73 °C	[1]
Boiling Point	~196 °C	[1]
254.6 °C at 760 mmHg	[4]	
Solubility	Slightly soluble in water; Soluble in organic solvents (e.g., ethanol, ether)	[1]

Note: Data for density and pKa are not readily available in the cited literature for the 3,4,5-isomer. Predicted values for the related 2,4,5-isomer are a pKa of  $3.78 \pm 0.10$  and a density of  $1.468 \pm 0.06$  g/cm<sup>3</sup>. [5][6]

## Experimental Protocols

While the provided sources do not detail the specific experimental conditions used to determine the properties of **3,4,5-Trifluorophenylacetic acid**, the following are standard methodologies for such characterizations.

### Melting Point Determination

The melting point of a crystalline solid is a critical indicator of purity and is typically determined using one of two primary methods:

- **Capillary Tube Method:** A small, powdered sample of the compound is packed into a thin-walled capillary tube. The tube is heated in a calibrated apparatus (such as a Melt-Temp or Büchi melting point apparatus) with a controlled temperature ramp. The melting point range is recorded from the temperature at which the first liquid droplet appears to the temperature at which the entire sample becomes a clear liquid.

- **Differential Scanning Calorimetry (DSC):** DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference. The sample is heated at a constant rate, and the heat flow is monitored. The melting point is identified as the onset temperature of the endothermic peak corresponding to the solid-to-liquid phase transition.

## Boiling Point Determination

Boiling point is determined for liquids and can be adapted for solids with relatively low boiling points.

- **Distillation Method:** For larger sample quantities, the boiling point is measured during distillation. It is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, observed as a stable temperature plateau on a thermometer placed at the vapor-liquid equilibrium point. For high-boiling-point substances, vacuum distillation is employed to prevent decomposition, and the boiling point is reported at a specific pressure.
- **Siwoloboff Method (Microscale):** A small amount of the substance is placed in a fusion tube, and a sealed capillary tube is inverted within it. The assembly is heated, and the boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the inner capillary, and upon slight cooling, the liquid is drawn back into the capillary.

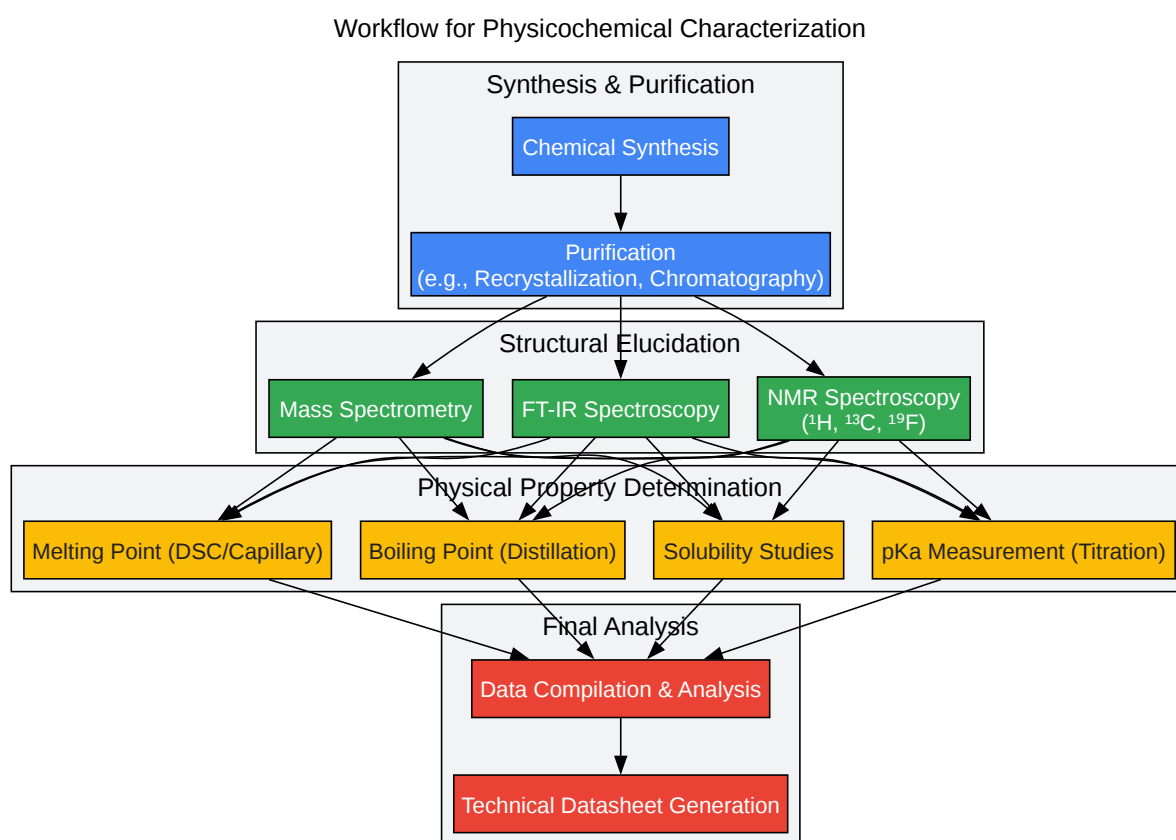
## Solubility Assessment

Solubility is determined by systematically testing the dissolution of the compound in various solvents.

- **Qualitative Assessment:** A small, measured amount of the solute (e.g., 10 mg) is added to a specific volume of the solvent (e.g., 1 mL) in a test tube. The mixture is agitated at a controlled temperature. Observations are categorized as "soluble," "partially soluble," or "insoluble" based on visual inspection for any remaining solid.
- **Quantitative Measurement (e.g., HPLC-based):** A saturated solution is prepared by adding excess solute to a solvent and allowing it to equilibrate. The solution is then filtered to remove undissolved solid, and the concentration of the solute in the filtrate is determined analytically, often using High-Performance Liquid Chromatography (HPLC) with a calibration curve.

## Workflow Visualization

The following diagram illustrates a typical workflow for the physicochemical characterization of a newly synthesized chemical compound like **3,4,5-Trifluorophenylacetic acid**.



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Caption: A logical workflow for the synthesis and characterization of a chemical compound.

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